

Application Notes and Protocols for Silthiofam Fungicide Efficacy Trials

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Compound of Interest

Compound Name: *Silthiofam*

Cat. No.: *B1681674*

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These application notes provide detailed protocols for conducting efficacy trials of **Silthiofam**, a fungicide primarily used for the control of take-all disease in cereals and with potential applications for turfgrass.

Introduction to Silthiofam

Silthiofam is a thiophene amide fungicide effective against the soil-borne fungus *Gaeumannomyces graminis*, the causal agent of take-all disease.^[1] Its primary application is as a seed treatment for cereals such as wheat and barley.^[2] The mode of action of **Silthiofam** is the inhibition of fungal respiration, leading to a disruption of ATP production.^[2] While the Fungicide Resistance Action Committee (FRAC) places **Silthiofam** in Group 39, characterized by an unknown mode of action, evidence suggests it acts as a succinate dehydrogenase inhibitor (SDHI) at Complex II of the mitochondrial electron transport chain.^{[3][4]}

Data Presentation: Efficacy of Silthiofam on Winter Wheat

The following table summarizes quantitative data from an efficacy trial of **Silthiofam** seed treatment on winter wheat naturally infected with *Gaeumannomyces graminis*.

Treatment	Application Rate	Mean Yield (t/ha)	Yield Increase over Control (t/ha)	Disease Severity Index
Untreated Control	N/A	7.88	N/A	High
Silthiofam	25g a.i./100kg seed	8.94	1.06	Low

Experimental Protocols

Inoculum Preparation of *Gaeumannomyces graminis* for Turfgrass Trials

This protocol describes the preparation of *Gaeumannomyces graminis* var. *avenae* inoculum for establishing uniform disease pressure in turfgrass efficacy trials.

Materials:

- Pure culture of *Gaeumannomyces graminis* var. *avenae*
- Rye or oat grains
- Autoclavable bags or flasks
- Sterile distilled water
- Incubator

Procedure:

- Grain Sterilization: Place rye or oat grains in autoclavable bags or flasks and add water until the grains are moist but not saturated. Autoclave at 121°C for 60 minutes. Allow to cool and repeat the autoclaving process 24 hours later to ensure sterility.
- Inoculation: Aseptically introduce agar plugs of an actively growing *G. graminis* culture into the sterilized grain.

- Incubation: Incubate the inoculated grain at 20-25°C in the dark for 2-4 weeks, or until the grain is fully colonized by the fungus. Shake the bags or flasks periodically to ensure even colonization.
- Inoculum Application: Once fully colonized, the grain inoculum is ready for application to the turfgrass plots. The inoculum can be spread evenly over the turf surface and lightly watered in to move it into the thatch and soil layer.

Silthiofam Efficacy Trial on Turfgrass (Prophetic Protocol)

This protocol outlines a method for evaluating the efficacy of **Silthiofam** for the control of take-all patch on creeping bentgrass (*Agrostis stolonifera*).

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 1m x 2m plots with a 0.5m buffer between plots.
- Turfgrass Species: Creeping bentgrass maintained at a putting green height of 3-4 mm.

Treatments:

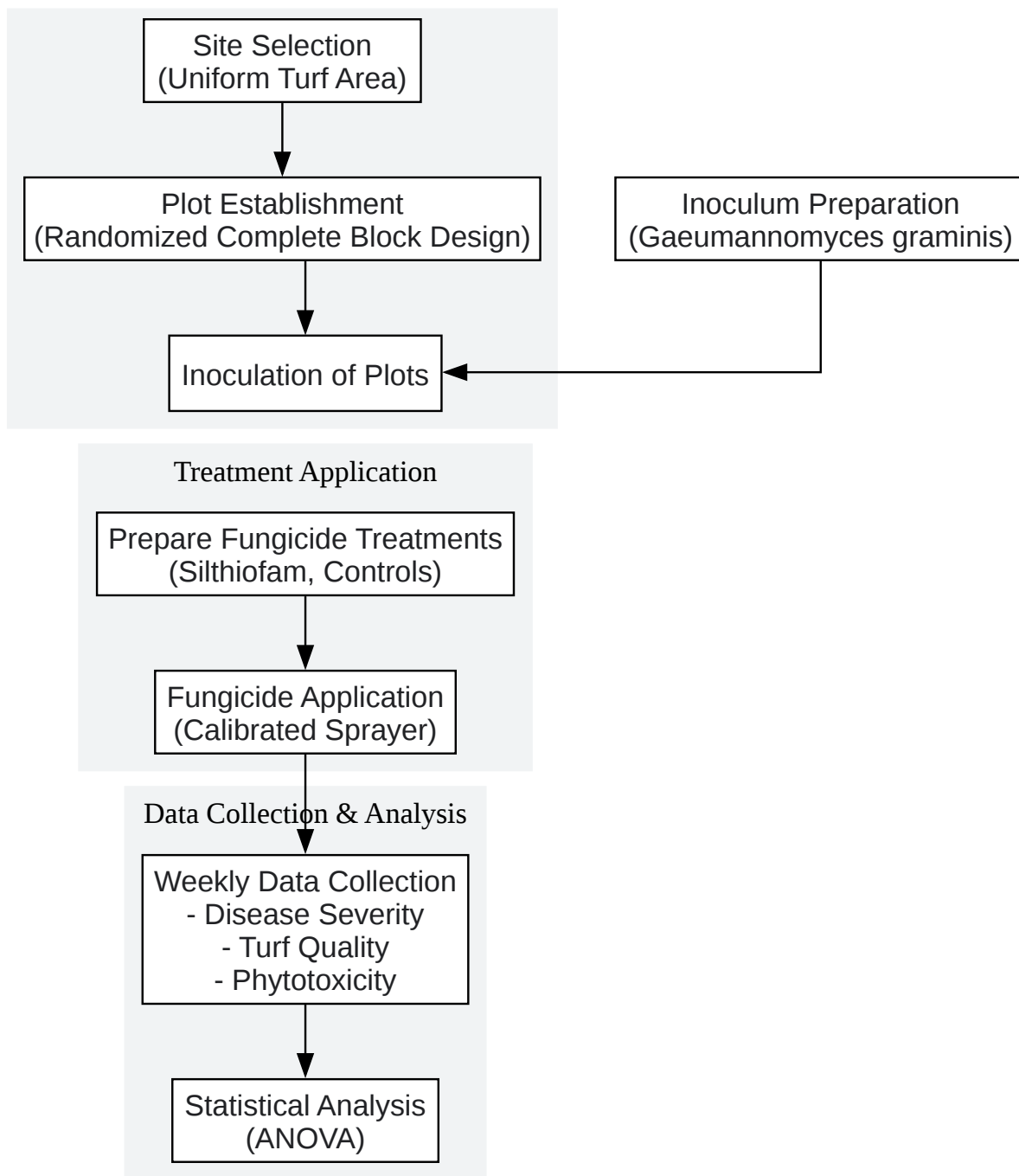
- Untreated Control
- **Silthiofam** (formulated as a suspension concentrate) at three different application rates (e.g., low, medium, high).
- Positive Control (a commercially available fungicide known to be effective against take-all patch).

Procedure:

- Site Selection and Preparation: Select a uniform area of creeping bentgrass with good drainage. Mow the area to the desired height and remove clippings.

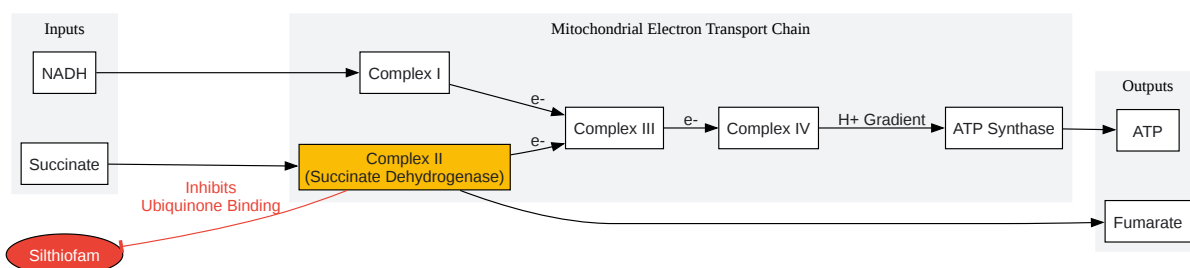
- Inoculation: Apply the prepared *G. graminis* inoculum evenly across all plots to ensure uniform disease pressure. Water the area lightly to move the inoculum into the root zone.
- Fungicide Application:
 - Apply fungicides preventatively before the onset of visible symptoms, or curatively after symptoms appear, depending on the trial objectives.
 - Applications should be made using a calibrated CO₂-pressurized sprayer with appropriate nozzles to ensure uniform coverage.
 - Apply the treatments in a spray volume of 800-1000 L/ha.
- Data Collection:
 - Disease Severity: Visually assess the percentage of the plot area showing symptoms of take-all patch on a weekly basis. A rating scale of 0-100% can be used.
 - Turfgrass Quality: Visually rate the overall quality of the turf on a scale of 1-9 (1 = dead turf, 9 = excellent turf) weekly.
 - Phytotoxicity: Observe and record any signs of phytotoxicity (e.g., discoloration, stunting) on a weekly basis.
- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD to determine significant differences between treatments.

Visualizations



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Caption: Experimental workflow for a **Silthiofam** turfgrass efficacy trial.



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Caption: Proposed mode of action of **Silthiofam** via inhibition of Complex II.

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